

Application Notes and Protocols for N-Nitroso Abemaciclib Analysis in Tablets

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Compound of Interest

Compound Name: *N-Nitroso Abemaciclib*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies and manufacturers worldwide due to their potential carcinogenic effects. **N-nitroso abemaciclib**, a potential impurity in abemaciclib drug products, requires sensitive and robust analytical methods for its detection and quantification at trace levels. This document provides detailed application notes and protocols for the sample preparation and analysis of **N-nitroso abemaciclib** in tablet formulations, based on established methodologies for nitrosamine analysis in solid dosage forms.

N-nitroso abemaciclib is the N-nitroso derivative of abemaciclib, a secondary amine.[1][2] Its formation can be a result of the manufacturing process or degradation.[3] Therefore, a validated analytical method is crucial for quality control and to ensure patient safety.[2] The methods outlined below utilize Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS), a highly sensitive and selective technique for quantifying trace-level impurities.[3]

Experimental Protocols

The following protocols describe a comprehensive workflow for the analysis of **N-nitroso abemaciclib** in tablets, from sample preparation to UPLC-MS/MS analysis.

Protocol 1: Sample Preparation - Solvent Extraction

This protocol details the extraction of **N-nitroso abemaciclib** from abemaciclib tablets using a solvent extraction method.

Materials and Reagents:

- Abemaciclib tablets
- **N-Nitroso Abemaciclib** reference standard
- Methanol (HPLC grade)
- Water (HPLC grade)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Volumetric flasks (10 mL, 25 mL, 100 mL)
- Centrifuge tubes (15 mL)
- Vortex mixer
- Mechanical shaker
- Centrifuge
- Syringe filters (0.22 µm PVDF)
- Autosampler vials

Procedure:

- **Tablet Homogenization:** Weigh and crush a sufficient number of abemaciclib tablets to obtain a fine, homogeneous powder. This increased surface area facilitates efficient extraction.
- **Sample Weighing:** Accurately weigh a portion of the crushed tablet powder equivalent to a target concentration of the active pharmaceutical ingredient (API), for example, 100 mg of abemaciclib, into a 15 mL centrifuge tube.
- **Extraction Solvent Preparation:** Prepare the extraction solvent (diluent). A common diluent for nitrosamine analysis is a mixture of methanol and water (e.g., 80:20 v/v).[4]
- **Extraction:** Add a precise volume of the extraction solvent (e.g., 4.0 mL) to the centrifuge tube containing the tablet powder.[5]
- **Vortexing and Shaking:** Vortex the mixture for approximately 1 minute to ensure the powder is well-dispersed in the solvent. Following this, place the tube on a mechanical shaker for 40 minutes to facilitate the extraction of **N-nitroso abemaciclib**. [5]
- **Centrifugation:** After shaking, centrifuge the sample at 4500 rpm for 15 minutes to separate the insoluble excipients from the supernatant containing the analyte.[5]
- **Filtration:** Carefully collect the supernatant and filter it through a 0.22 µm PVDF syringe filter to remove any remaining particulate matter. Discard the initial portion of the filtrate (e.g., the first 1 mL) to avoid any potential contamination from the filter.[5]
- **Sample for Analysis:** Transfer the filtered extract into an autosampler vial for UPLC-MS/MS analysis.

Protocol 2: UPLC-MS/MS Analysis

This protocol outlines the instrumental analysis of the prepared sample extract for the quantification of **N-nitroso abemaciclib**.

Instrumentation:

- UPLC system coupled with a triple quadrupole tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source.

UPLC Conditions (Suggested Starting Point):

Parameter	Value
Column	Acquity UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm (or equivalent)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile/Methanol
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Gradient Program	Optimized for separation of N-nitroso abemaciclib from abemaciclib and other potential impurities.

MS/MS Conditions (to be optimized for **N-Nitroso Abemaciclib**):

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	450 °C
Cone Gas Flow	150 L/Hr
Desolvation Gas Flow	900 L/Hr
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be determined using a pure reference standard of N-Nitroso Abemaciclib. A precursor ion corresponding to the protonated molecule [M+H] ⁺ would be selected, and characteristic product ions would be monitored.

Standard Preparation:

- **Stock Standard Solution:** Prepare a stock solution of **N-nitroso abemaciclib** reference standard in the diluent (e.g., 100 µg/mL).
- **Working Standard Solutions:** Prepare a series of working standard solutions by serially diluting the stock solution to create a calibration curve covering the expected concentration range of the impurity in the samples.

Data Presentation

The following tables summarize typical quantitative data for nitrosamine analysis in pharmaceutical tablets, which should be established during method validation for **N-nitroso abemaciclib**.

Table 1: Method Validation Parameters

Parameter	Typical Acceptance Criteria
Specificity	No interference at the retention time of N-nitroso abemaciclib from blank, placebo, and abemaciclib.
Linearity (r^2)	≥ 0.99
Limit of Detection (LOD)	Signal-to-Noise Ratio $\geq 3:1$
Limit of Quantification (LOQ)	Signal-to-Noise Ratio $\geq 10:1$
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	$\leq 15\%$

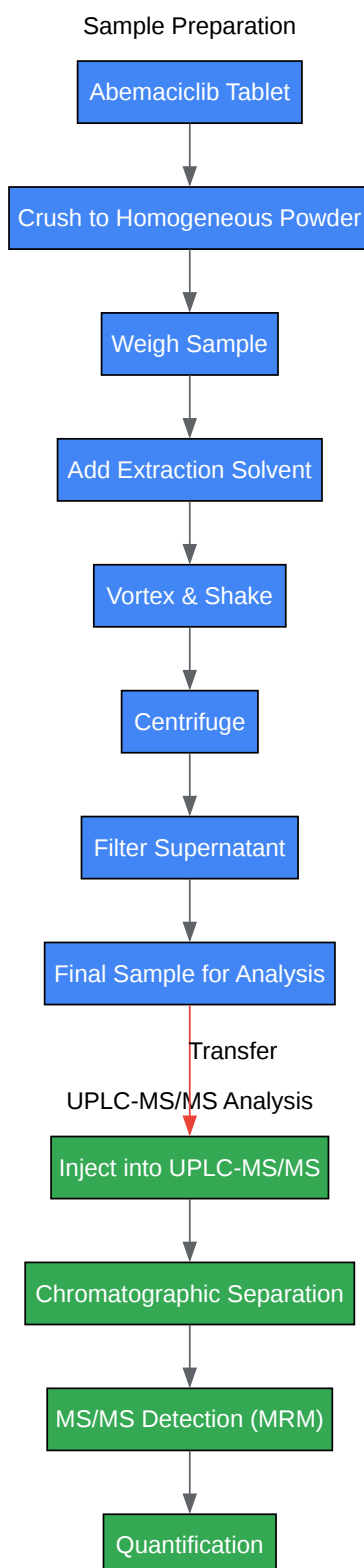
Table 2: Example Quantitative Performance Data

Analyte	LOD (ng/mL)	LOQ (ng/mL)	Recovery (%)
N-nitrosodimethylamine (NDMA)	0.2	0.5	95 - 105
N-nitrosodiethylamine (NDEA)	0.2	0.5	92 - 108
N-Nitroso Abemaciclib (Target)	To be determined	To be determined	To be determined

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of **N-nitroso abemaciclib** in tablets.

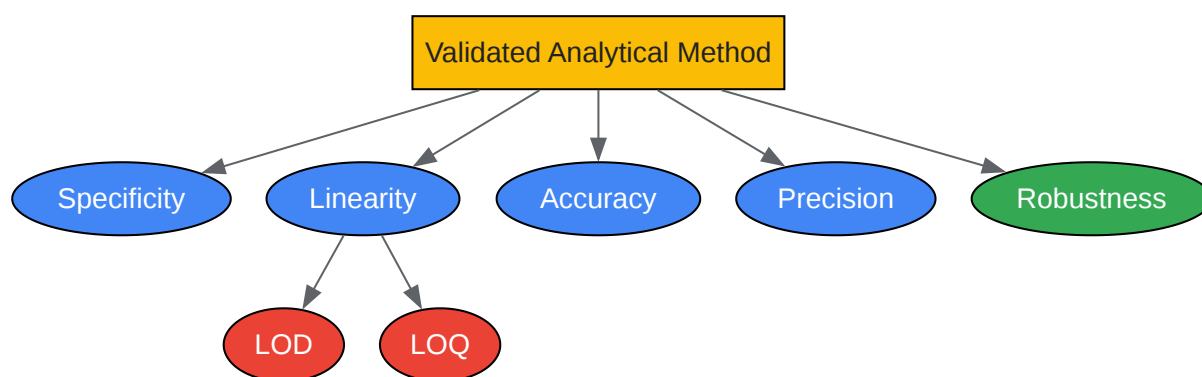


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Caption: Workflow for **N-Nitroso Abemaciclib** Analysis in Tablets.

Logical Relationship of Method Validation

The following diagram shows the key parameters and their relationship in the validation of the analytical method.



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Caption: Key Parameters for Analytical Method Validation.

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